

Cy5.5 Azide: A Technical Guide for Advanced Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cy5.5 azide

Cat. No.: B14094845

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the multifaceted applications of **Cy5.5 azide** in modern biological research and drug development. **Cy5.5 azide** is a near-infrared (NIR) fluorescent probe that has become an indispensable tool for the precise labeling and visualization of biomolecules.^{[1][2]} Its utility is primarily centered around its azide functional group, which facilitates its covalent attachment to a wide array of molecules through the highly efficient and bioorthogonal "click chemistry" reaction.^{[1][3][4]} This guide provides a comprehensive overview of its properties, detailed experimental protocols, and visual workflows to enable researchers to effectively integrate this powerful reagent into their studies.

Core Properties and Spectral Characteristics

Cy5.5 azide is a bright and photostable cyanine dye that fluoresces in the near-infrared spectrum.^{[1][3]} This spectral region is particularly advantageous for biological imaging due to reduced autofluorescence from endogenous molecules and deeper tissue penetration, making it ideal for in vivo studies.^{[2][5]} The dye's fluorescence is largely insensitive to pH variations between pH 4 and 10.^{[1][3]} It is spectrally similar to other popular dyes such as Alexa Fluor 680 and DyLight 680.^{[1][3]}

There are two primary forms of **Cy5.5 azide** available: a non-sulfonated version and a sulfonated, water-soluble version (often referred to as Sulfo-**Cy5.5 azide**). The non-sulfonated form has low aqueous solubility and typically requires an organic co-solvent like DMSO for labeling reactions.^{[6][7]} In contrast, the sulfonated version exhibits high water solubility, which

is beneficial for labeling delicate proteins that may be sensitive to organic solvents and helps to minimize non-specific binding and aggregation in aqueous environments.[8][9]

Quantitative Spectral and Physicochemical Data

The following table summarizes the key quantitative properties of **Cy5.5 azide**, with data compiled from various suppliers to provide a comparative overview.

Property	Value (Non-sulfonated)	Value (Sulfonated/Water-Soluble)	References
Excitation Maximum (λ_{ex})	~675 - 684 nm	~673 - 678 nm	[9][10][11][12]
Emission Maximum (λ_{em})	~694 - 710 nm	~694 - 707 nm	[9][10][11][12]
Molar Extinction Coefficient	~190,000 - 250,000 $M^{-1}cm^{-1}$	~190,000 $M^{-1}cm^{-1}$	[1][9][10]
Fluorescence Quantum Yield (Φ)	~0.2 - 0.28	Not specified	[9][10][12]
Solubility	Soluble in organic solvents (DMSO, DMF); poorly soluble in water	High water solubility	[7][8][9]

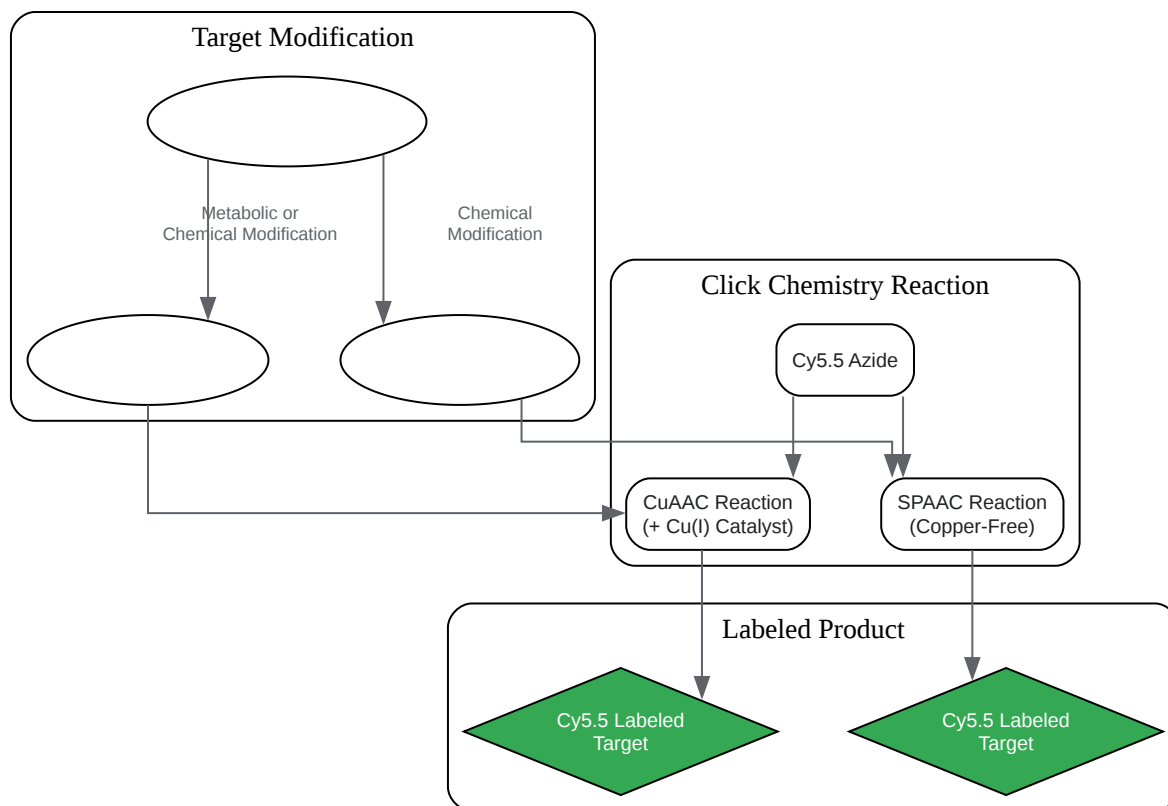
Core Application: Bioorthogonal Labeling via Click Chemistry

The primary application of **Cy5.5 azide** is the fluorescent labeling of biomolecules through click chemistry. This powerful and versatile chemical reaction allows for the specific and efficient covalent conjugation of the dye to a target molecule. The azide group on Cy5.5 reacts with a complementary alkyne-functionalized biomolecule to form a stable triazole linkage.[13] This bioorthogonal reaction does not interfere with native biological processes, enabling the precise labeling of molecules in complex biological systems, including living cells.[11]

There are two main types of click chemistry reactions utilized with **Cy5.5 azide**:

- Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC): This reaction requires a copper(I) catalyst to proceed efficiently and is commonly used for labeling proteins, nucleic acids, and other biomolecules that have been modified to contain a terminal alkyne.[\[1\]](#)[\[13\]](#)[\[14\]](#)
- Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC): This is a copper-free click chemistry reaction that utilizes a strained cyclooctyne (e.g., DBCO) instead of a terminal alkyne. The inherent ring strain of the cyclooctyne allows the reaction to proceed rapidly without the need for a cytotoxic copper catalyst, making it ideal for labeling molecules in living cells and organisms.[\[1\]](#)[\[3\]](#)[\[15\]](#)

The following diagram illustrates the general workflow for labeling a target protein with **Cy5.5 azide** using either CuAAC or SPAAC.



[Click to download full resolution via product page](#)

General workflow for labeling biomolecules with **Cy5.5 azide** via click chemistry.

Key Research Applications and Experimental Protocols

Cy5.5 azide is employed in a wide range of research applications, from cellular imaging to in vivo tracking of molecules and cells.

In Vitro Protein Labeling

Application: Fluorescently labeling purified proteins for use in immunoassays, fluorescence microscopy, and other biochemical assays.

Experimental Protocol (CuAAC):

- Preparation of Reagents:
 - Dissolve the alkyne-modified protein in an appropriate buffer (e.g., phosphate-buffered saline, PBS).
 - Prepare a 10 mM stock solution of **Cy5.5 azide** in DMSO.[\[13\]](#)
 - Prepare a 50 mM stock solution of copper(II) sulfate (CuSO_4) in water.
 - Prepare a stock solution of a copper ligand (e.g., THPTA) to protect the protein from copper-induced damage.
 - Freshly prepare a 300 mM solution of a reducing agent, such as sodium ascorbate, in water.[\[13\]](#)
- Reaction Setup:
 - In a microcentrifuge tube, combine the alkyne-modified protein and **Cy5.5 azide**. A 2- to 10-fold molar excess of the azide over the protein is a common starting point.[\[13\]](#)
 - Add the copper(II) sulfate and ligand. A final copper concentration of 50-100 μM is often sufficient.[\[13\]](#)
 - Initiate the reaction by adding the sodium ascorbate solution to a final concentration of 1-5 mM.[\[13\]](#)
- Incubation:
 - Incubate the reaction mixture at room temperature for 30-60 minutes, protected from light.[\[11\]](#)
- Purification:

- Remove unreacted dye and catalyst components by purifying the labeled protein using a suitable method, such as size-exclusion chromatography (e.g., a desalting column).[13]
- Analysis:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and ~678 nm (for Cy5.5).[13]

In Vivo Imaging and Cell Tracking

Application: Non-invasively monitoring the biodistribution and target engagement of labeled molecules or the migration and fate of labeled cells in living animals.[5][15]

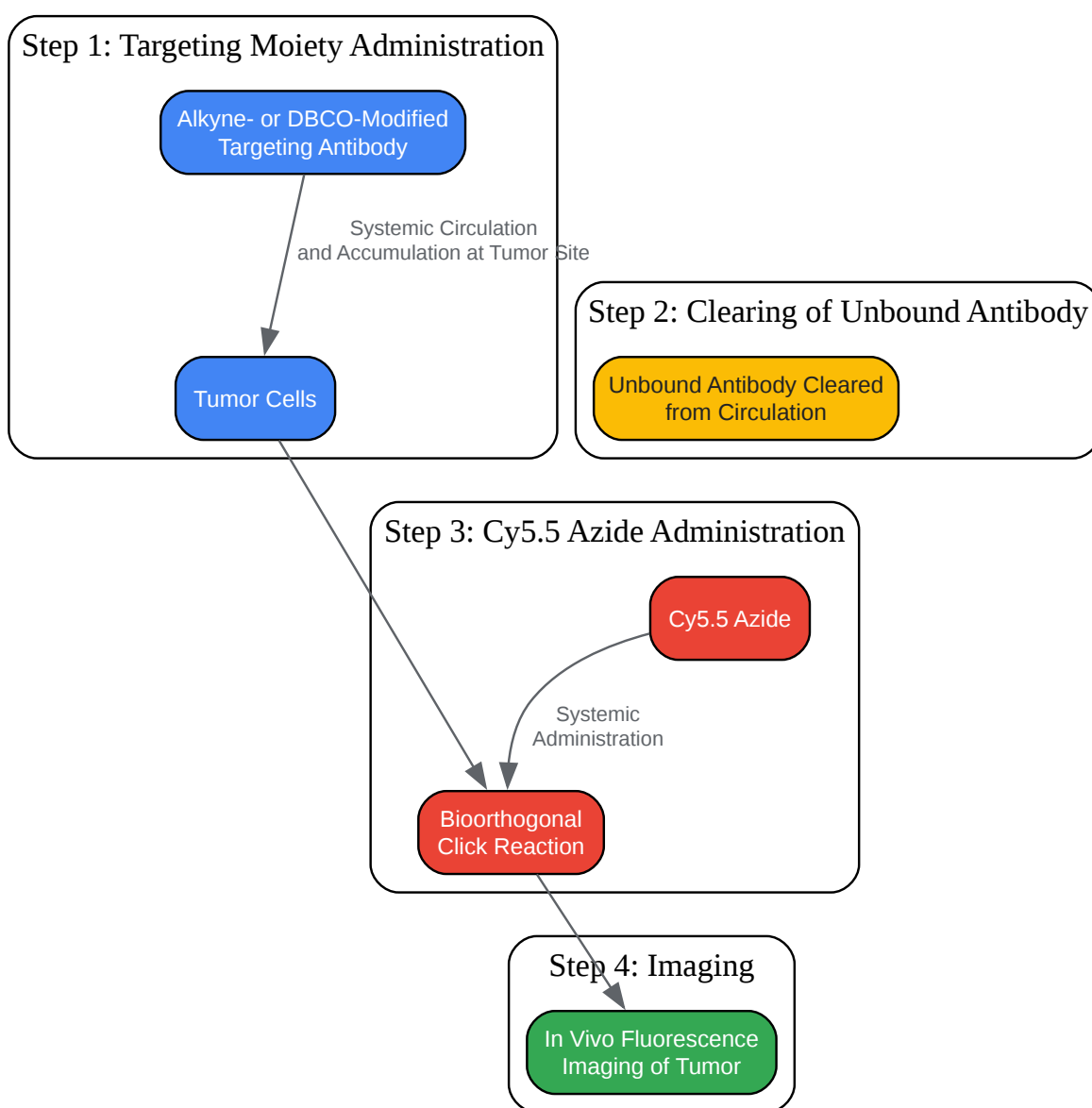
Experimental Protocol (SPAAC for Cell Tracking):

This protocol involves a two-step process: metabolic labeling of cells with an azido-sugar, followed by the copper-free click reaction with a DBCO-functionalized Cy5.5 dye.

- Metabolic Labeling of Cells:
 - Culture the cells of interest in a medium containing an azido-sugar (e.g., Ac4ManNAz) for 1-3 days. This will incorporate azide groups onto the cell surface glycans.[15]
 - Wash the cells thoroughly with PBS to remove any unincorporated azido-sugar.[15]
- Fluorescent Labeling with Cy5.5-DBCO:
 - React the azide-labeled cells with a DBCO-functionalized Cy5.5 dye in a serum-free medium.
 - Incubate for 30-60 minutes at 37°C.
 - Wash the cells multiple times with PBS to remove the unreacted dye.
- In Vivo Administration and Imaging:
 - Resuspend the labeled cells in a sterile buffer and administer them to the animal model (e.g., via intravenous injection).

- At various time points, anesthetize the animal and acquire fluorescence images using an in vivo imaging system with appropriate excitation and emission filters for Cy5.5.[15]
- Analyze the images to track the location and intensity of the fluorescent signal, which corresponds to the labeled cells.[15]

The following diagram illustrates a pre-targeting strategy for in vivo tumor imaging, a common application of **Cy5.5 azide**.



[Click to download full resolution via product page](#)

Pre-targeting workflow for in vivo tumor imaging using **Cy5.5 azide**.

Conclusion

Cy5.5 azide is a versatile and powerful near-infrared fluorescent probe with broad applications in biological research and drug development. Its ability to be efficiently and specifically conjugated to biomolecules via click chemistry makes it an invaluable tool for a wide range of studies, from fundamental cell biology to preclinical in vivo imaging. The choice between the sulfonated and non-sulfonated versions allows researchers to select the optimal probe based on the specific requirements of their experimental system. By understanding the core properties and employing the detailed protocols outlined in this guide, researchers can effectively leverage the capabilities of **Cy5.5 azide** to advance their scientific discoveries.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vectorlabs.com [vectorlabs.com]
- 2. lifetein.com [lifetein.com]
- 3. vectorlabs.com [vectorlabs.com]
- 4. Cy5.5 Azide | AxisPharm [axispharm.com]
- 5. benchchem.com [benchchem.com]
- 6. apexbt.com [apexbt.com]
- 7. omichem.com [omichem.com]
- 8. apexbt.com [apexbt.com]
- 9. benchchem.com [benchchem.com]
- 10. Cyanine 5.5 azide (A270152) | Antibodies.com [antibodies.com]
- 11. benchchem.com [benchchem.com]

- 12. Cy5.5 Azide, 1557136-25-0 | BroadPharm [broadpharm.com]
- 13. benchchem.com [benchchem.com]
- 14. interchim.fr [interchim.fr]
- 15. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Cy5.5 Azide: A Technical Guide for Advanced Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14094845#what-is-cy5-5-azide-used-for-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com